

The Uncharted Territory of 3,3-Dimethylundecane in Chemical Ecology

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Compound of Interest

Compound Name: 3,3-Dimethylundecane

Cat. No.: B099796

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Despite extensive investigation into the chemical signals that mediate interactions between organisms, **3,3-dimethylundecane** remains a molecule with no currently documented role in chemical ecology. While numerous other branched alkanes, or methylalkanes, have been identified as critical components of insect pheromones and other semiochemicals, **3,3-dimethylundecane** has not been implicated in any such biological communication systems to date.

This technical guide aims to provide a comprehensive overview of what is known—and what remains unknown—about **3,3-dimethylundecane** in the context of chemical ecology. For researchers, scientists, and drug development professionals, the absence of data can be as significant as its presence, highlighting a potential area for novel discovery.

Chemical and Physical Properties

To understand the potential for **3,3-dimethylundecane** to act as a semiochemical, it is essential to consider its fundamental physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₈	PubChem
Molecular Weight	184.38 g/mol	PubChem
CAS Number	17312-65-1	PubChem
Boiling Point	Not available	
Vapor Pressure	Not available	
LogP	Not available	

The volatility and lipophilicity of a compound are critical factors in its suitability as a semiochemical, particularly for airborne signals. While specific experimental data for **3,3-dimethylundecane**'s boiling point and vapor pressure are not readily available, its structural similarity to other known insect pheromones suggests it would possess the requisite volatility to be transmitted through the air.

The Landscape of Dimethylalkanes in Insect Communication

The study of insect chemical communication is rich with examples of dimethylalkanes serving as sex, aggregation, and trail pheromones. These compounds are typically components of the insect's cuticular hydrocarbon profile, which primarily serves to prevent desiccation but has been co-opted for communication.

For instance, various isomers of dimethylheptadecane and dimethylpentadecane have been identified as key pheromone components in different insect species. The precise positioning of the methyl branches on the carbon backbone is crucial for biological activity, creating a highly specific lock-and-key mechanism for receptor recognition. This specificity is a hallmark of chemical communication systems and underscores the importance of precise structural identification.

Biosynthesis of Branched Alkanes

The biosynthesis of branched-chain hydrocarbons in insects is a complex process that begins with fatty acid synthesis. The incorporation of methylmalonyl-CoA instead of malonyl-CoA during fatty acid chain elongation leads to the formation of methyl-branched fatty acids. These are then converted to hydrocarbons through a process involving reduction, and in some cases, oxidative decarboxylation.

The enzymes responsible for this pathway, particularly the fatty acid synthases (FASs) and elongases, exhibit substrate specificity that determines the final structure of the hydrocarbon, including the position of the methyl branches. It is plausible that the biosynthetic machinery for **3,3-dimethylundecane** exists in some organisms, even if its ecological role has not yet been discovered.

Potential Avenues for Future Research

The absence of a known role for **3,3-dimethylundecane** in chemical ecology presents an exciting opportunity for new research. The following experimental workflows could be employed to investigate its potential as a semiochemical.

Experimental Workflow for Investigating Novel Semiochemicals

Caption: A generalized workflow for the identification of novel insect semiochemicals.

Conclusion

In conclusion, **3,3-dimethylundecane** currently holds no established role within the field of chemical ecology. This stands in contrast to many of its structural isomers and other dimethylalkanes, which are well-documented as potent insect pheromones. The lack of data for **3,3-dimethylundecane** should be viewed as a gap in our knowledge and an invitation for future research. The application of modern analytical techniques, such as GC-EAD and GC-MS, to a wider range of organisms may yet reveal a fascinating and previously unknown chapter in the story of chemical communication. For now, **3,3-dimethylundecane** remains a molecule waiting for its ecological significance to be unveiled.

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